

A Comprehensive Guide to the Stereochemical Assignment of (1R,2S)-2-methoxycyclohexanol

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Compound of Interest

Compound Name: (1R,2S)-2-methoxycyclohexanol

CAS No.: 155320-77-7

Cat. No.: B8681120

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This technical guide provides a detailed analysis of the methodologies used to determine the absolute and relative stereochemistry of (1R,2S)-2-methoxycyclohexanol. The precise assignment of stereoisomers is of paramount importance in the fields of chemical research and drug development, where subtle differences in three-dimensional structure can lead to significant variations in biological activity and pharmacological properties. This document outlines the application of nomenclature rules, spectroscopic techniques, and experimental protocols for the unambiguous stereochemical elucidation of this compound.

Systematic Stereochemical Assignment using Cahn-Ingold-Prelog (CIP) Rules

The absolute configuration of each stereocenter in (1R,2S)-2-methoxycyclohexanol is assigned using the Cahn-Ingold-Prelog (CIP) priority rules.^{[1][2][3]} This systematic approach involves prioritizing the substituents attached to each chiral carbon based on atomic number.^{[1][2][4][5]}

Assignment at Carbon 1 (C1): The substituents attached to the C1 (the carbon bearing the hydroxyl group) are:

- -OH (Highest Priority): The oxygen atom has a higher atomic number than carbon.
- -CH(OCH₃)- (Second Priority): This carbon atom is bonded to another oxygen atom.
- -CH₂- (Third Priority): This carbon atom is part of the cyclohexane ring.
- -H (Lowest Priority): The hydrogen atom has the lowest atomic number.

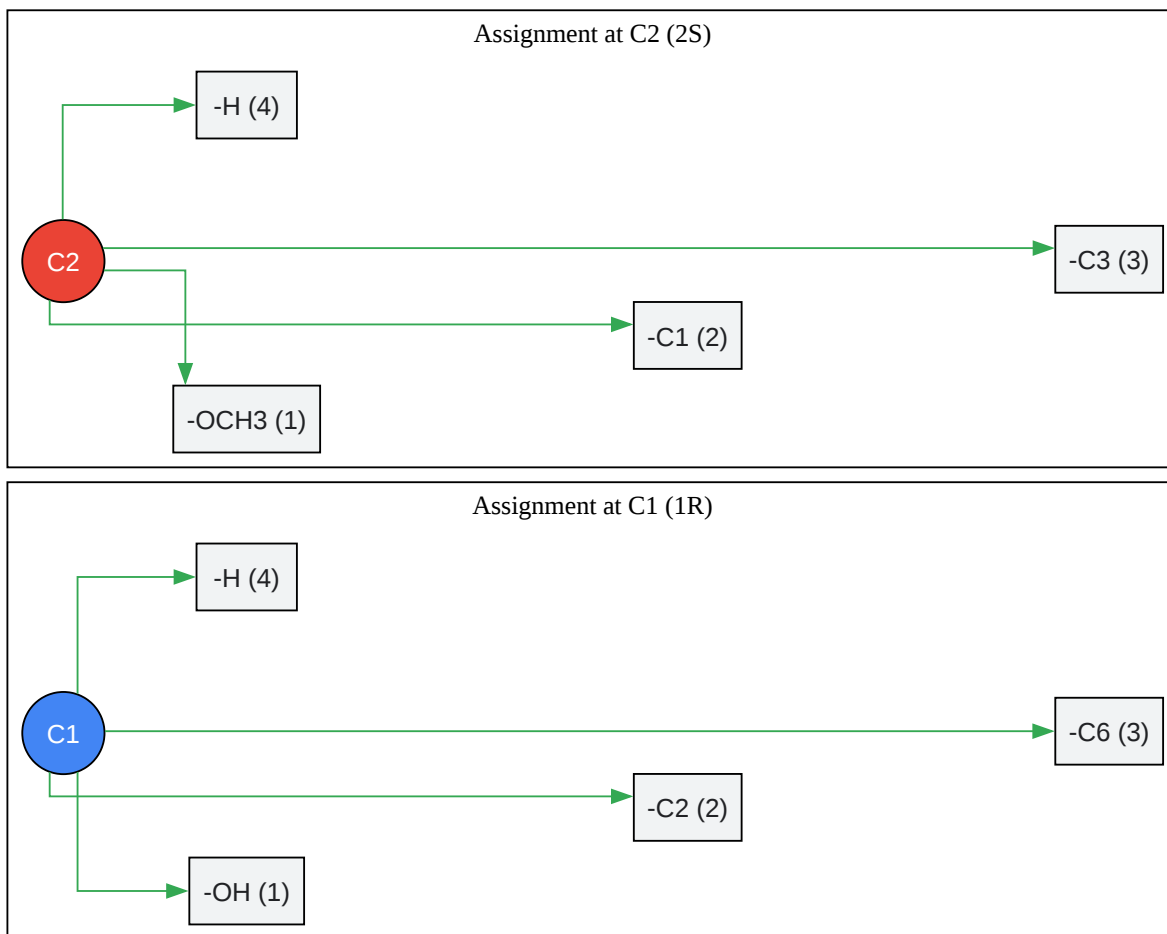
With the lowest priority group (-H) pointing away from the viewer, the sequence from priority 1 to 3 is clockwise, leading to the R configuration at C1.

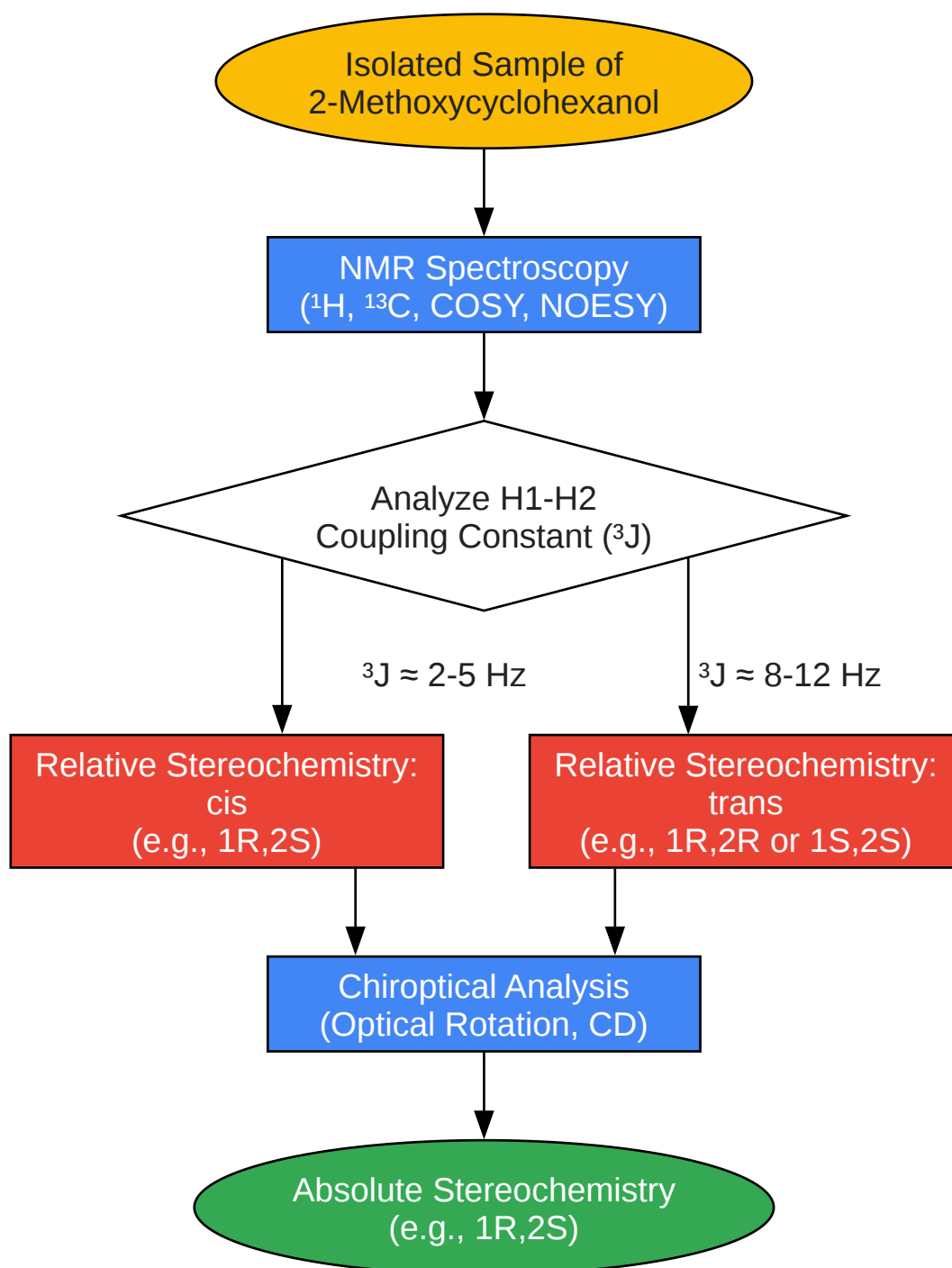
Assignment at Carbon 2 (C2): The substituents attached to C2 (the carbon bearing the methoxy group) are:

- -OCH₃ (Highest Priority): The oxygen atom has a higher atomic number than carbon.
- -CH(OH)- (Second Priority): This carbon atom is bonded to another oxygen atom.
- -CH₂- (Third Priority): This carbon atom is part of the cyclohexane ring.
- -H (Lowest Priority): The hydrogen atom has the lowest atomic number.

With the lowest priority group (-H) pointing away from the viewer, the sequence from priority 1 to 3 is counter-clockwise, resulting in the S configuration at C2.

The (1R,2S) designation indicates a trans relative stereochemistry, with the hydroxyl and methoxy groups on opposite faces of the cyclohexane ring.





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References

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